

In-Depth Technical Guide: The Aminoglycoside Antibiotic Gentamicin

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Compound of Interest

Compound Name: RU 25434

Cat. No.: B1680168

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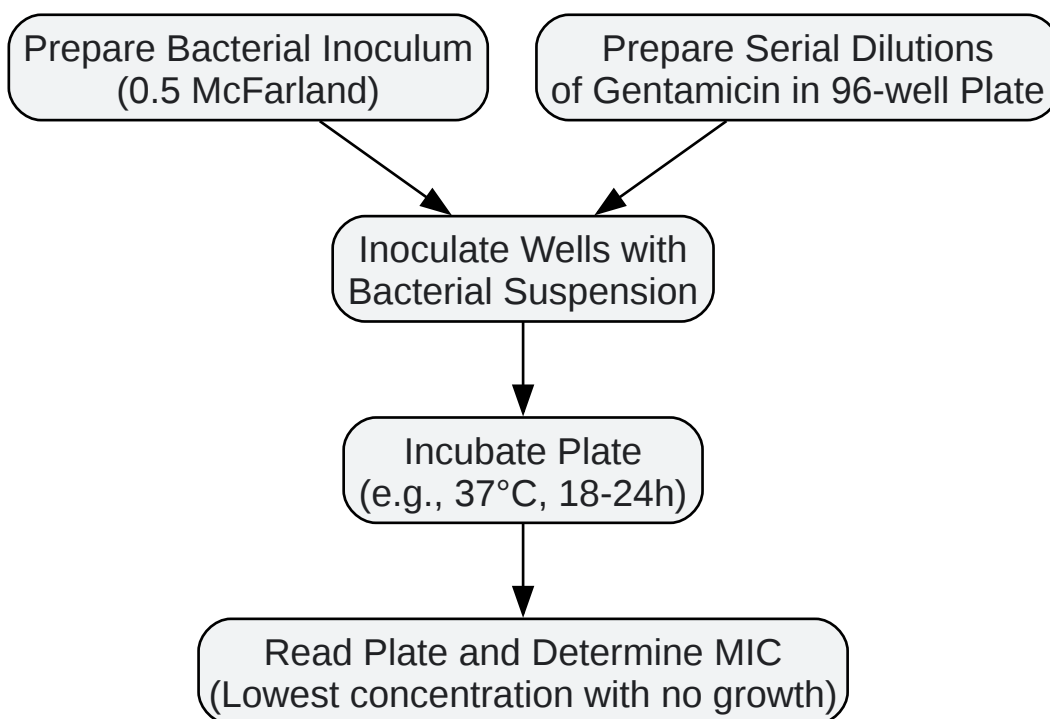
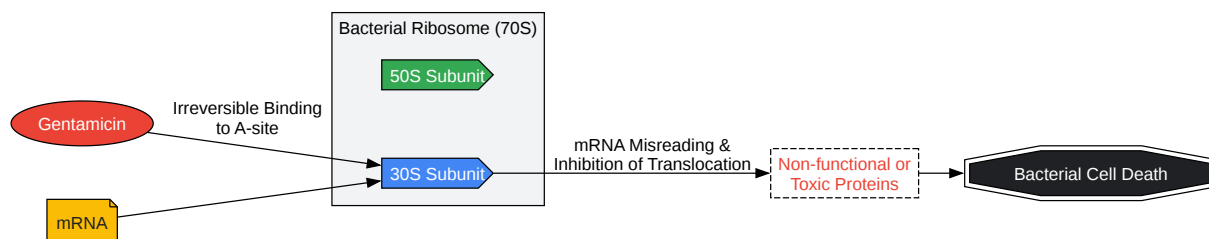
This guide provides a detailed examination of Gentamicin, a broad-spectrum aminoglycoside antibiotic complex. It is intended for researchers, scientists, and drug development professionals, offering insights into its mechanism of action, antibacterial spectrum, and relevant experimental methodologies.

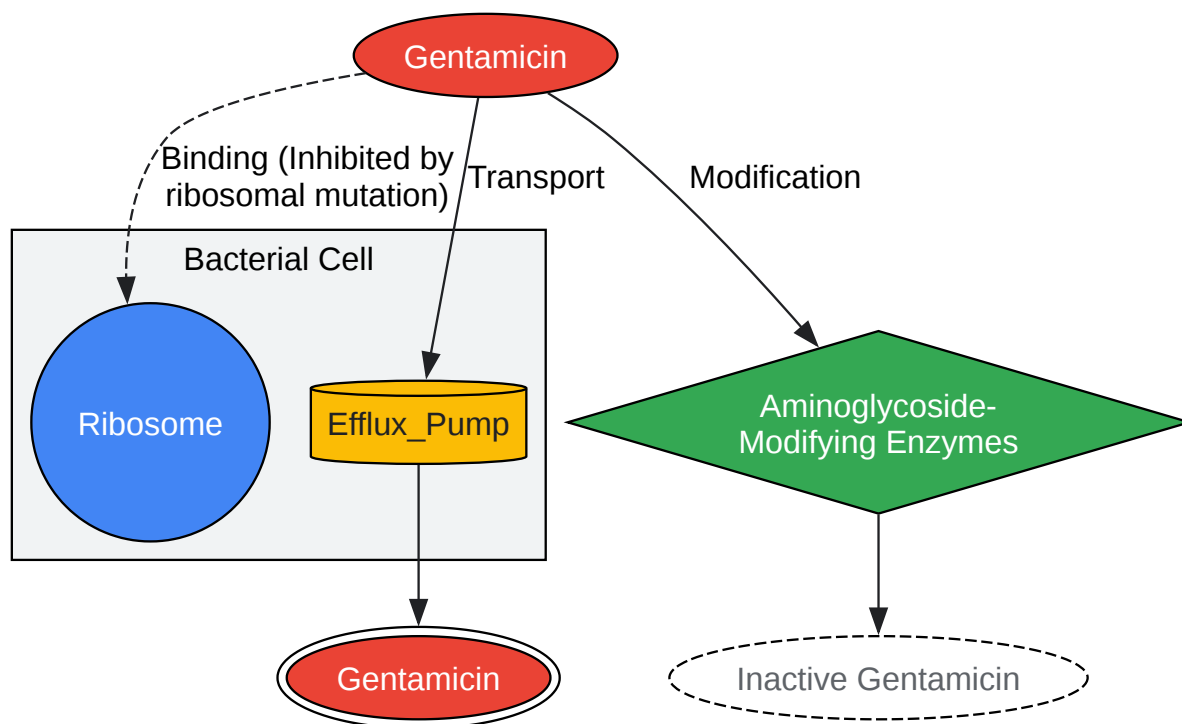
Core Mechanism of Action

Gentamicin exerts its bactericidal effect by irreversibly binding to the 30S ribosomal subunit of bacteria. This interaction disrupts protein synthesis through several key mechanisms:

- **Inhibition of Initiation Complex Formation:** Gentamicin interferes with the assembly of the 30S initiation complex, a critical first step in protein synthesis.
- **Induction of mRNA Misreading:** Binding of Gentamicin to the A-site of the 16S rRNA within the 30S subunit leads to the incorporation of incorrect amino acids, resulting in the production of non-functional or toxic proteins.
- **Translocation Blockade:** The antibiotic can also block the translocation of the peptidyl-tRNA from the A-site to the P-site, effectively halting peptide chain elongation.

This multi-faceted disruption of protein synthesis leads to rapid bacterial cell death.





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